

A Technical Guide to N42 Grade Neodymium Magnets for Scientific Applications

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the magnetic and physical properties of N42 grade neodymium magnets. Designed for a scientific audience, this document details the core characteristics of these powerful rare-earth magnets, outlines the standardized experimental protocols for their evaluation, and explores their application in advanced research fields such as magnetogenetics.

Core Properties of N42 Grade Neodymium Magnets

N42 grade neodymium magnets are a specific type of sintered Neodymium-Iron-Boron (NdFeB) magnet, renowned for their high magnetic strength and favorable cost-performance balance.[1][2] The "N42" designation corresponds to a maximum energy product ((BH)max) of approximately 42 MGOe (Mega-Gauss-Oersteds), a key indicator of a magnet's strength.[1][2] [3] These magnets are crucial components in a wide array of scientific and industrial applications, including sensors, motors, and medical devices.[1][4]

Magnetic Properties

The performance of an N42 magnet is defined by several key magnetic parameters. These properties are intrinsic to the material and are determined through standardized testing. The following table summarizes the typical magnetic characteristics of N42 grade neodymium magnets.



Property	Symbol	Typical Value Range	Units (SI)	Units (CGS)
Residual Induction	Br	1.29 - 1.32	Tesla (T)	12.9 - 13.2
Coercive Force	НсВ	≥ 836	kA/m	≥ 10.8
Intrinsic Coercive Force	НсЈ	≥ 955	kA/m	≥ 12
Maximum Energy Product	(BH)max	318 - 342	kJ/m³	40 - 43

Data compiled from multiple sources.[1][5][6][7][8][9][10]

Physical and Thermal Properties

In addition to their magnetic strength, the physical and thermal characteristics of N42 magnets are critical for their application in various environments. Neodymium magnets are known to be brittle and susceptible to corrosion, often requiring a protective coating.[5] Their magnetic properties are also temperature-dependent.



Property	Symbol	Typical Value	Units
Density	ρ	~7.5 - 7.8	g/cm ³
Curie Temperature	Тс	310 - 320	°C
Maximum Operating Temp.	Tmax	80	°C
Electrical Resistivity	ρ	~150	μΩ·cm
Reversible Temp. Coefficient of Br	α(Br)	-0.12	%/°C
Reversible Temp. Coefficient of HcJ	β(HcJ)	-0.62	%/°C
Coefficient of Thermal Expansion (// to magnetization)	α//	6.5	10-6/K
Coefficient of Thermal Expansion (⊥ to magnetization)	α⊥	-1.5	10-6/K

Data compiled from multiple sources.[6][7][9][11]

It is important to note that exceeding the maximum operating temperature can lead to irreversible loss of magnetism.[5] For applications requiring higher temperature tolerance, variants such as N42SH or N42UH are available, which can operate at temperatures up to 150°C and 180°C, respectively.[2][3][12]

Experimental Protocols for Property Determination

The accurate characterization of N42 magnet properties relies on standardized experimental procedures. The primary standard for testing high-coercivity permanent magnet materials like NdFeB is ASTM A977/A977M.[3][6][9][12][13]

Measurement of Magnetic Properties (B-H Curve)





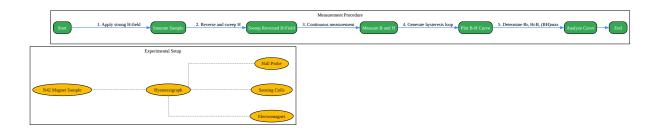


The fundamental magnetic properties are derived from the magnet's demagnetization curve, also known as the B-H or hysteresis curve.[2][14] This curve plots the magnetic flux density (B) against the applied magnetic field strength (H).

Methodology:

- Sample Preparation: A sample of the N42 magnet material, typically a cube or cylinder of specific dimensions (e.g., minimum volume of 1 cm³ with the smallest dimension being at least 5mm), is prepared.[15]
- Instrumentation: A hysteresigraph or a vibrating sample magnetometer (VSM) is used.[8][14] The sample is placed within a closed magnetic circuit, typically between the poles of an electromagnet.[8][15]
- Saturation: A strong external magnetic field is applied to fully magnetize the sample to saturation.
- Demagnetization: The applied magnetic field is then reversed and swept, while the magnetic flux density (B) within the sample is measured using sensing coils and a fluxmeter.[8] The corresponding magnetic field strength (H) is measured using Hall probes or other magnetometers.
- Data Acquisition: A continuous plot of B versus H is recorded, forming the hysteresis loop.
 The second quadrant of this loop represents the demagnetization curve, from which Br, HcB, and (BH)max are determined.[16]





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B-H Curve Measurement Workflow

Determination of Curie Temperature (Tc)

The Curie temperature is the point at which a material loses its permanent magnetic properties and becomes paramagnetic.[17][18][19]

Methodology:

- Sample and Setup: A sample of the N42 magnet is placed in a temperature-controlled environment, such as an oven or a Peltier stage.[20]
- Magnetic Field Measurement: A magnetometer (e.g., a Hall probe or a smartphone magnetometer) is positioned at a fixed distance from the magnet to measure its external magnetic field.[20][21]



- Heating and Data Logging: The sample is slowly heated, and its temperature and corresponding magnetic field strength are continuously recorded.[21]
- Analysis: The magnetic field strength will decrease as the temperature rises.[20] The Curie temperature is identified as the temperature at which the magnetic field drops to a negligible value, indicating the transition from a ferromagnetic to a paramagnetic state.[17][21]

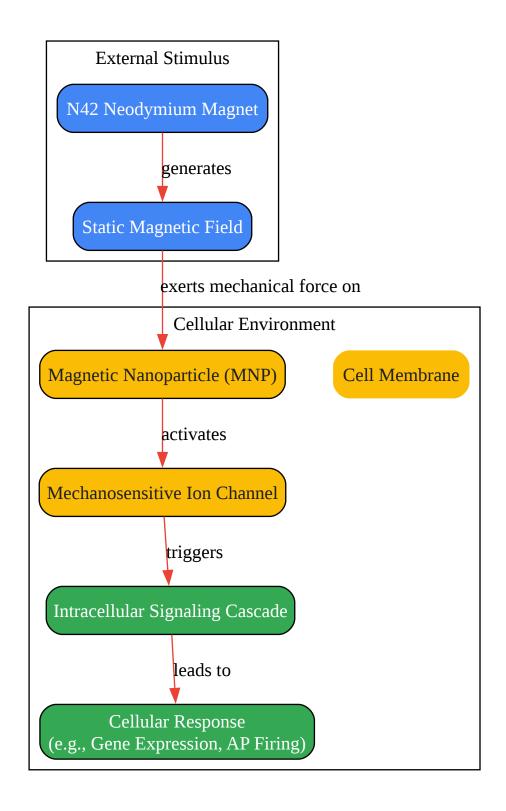
Application in Cellular Signaling: Magnetogenetics

While N42 magnets themselves do not directly participate in biological signaling, their strong, static magnetic fields are instrumental in the emerging field of magnetogenetics.[2][22][23] This technique uses magnetic nanoparticles (MNPs) to remotely control cellular processes.[1][5][22]

In a typical magnetogenetics experiment, MNPs are coated with ligands that bind to specific cell surface receptors, such as mechanosensitive ion channels.[1][5] When a strong external magnetic field, often generated by neodymium magnets, is applied, it exerts a mechanical force (pulling or torque) on the MNPs.[2][24] This force is transmitted to the targeted receptor, causing it to activate and trigger a downstream intracellular signaling cascade.[1][5]

This method allows for the non-invasive, spatiotemporal control of signaling pathways involved in processes like cell differentiation, neuronal activation, and immune responses.[1][23]





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